

# An In-Depth Technical Guide to 1-Methyl-2,2-diphenylethylene

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## Compound of Interest

Compound Name: 1-Methyl-2,2-diphenylethylene

Cat. No.: B184158

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## Chemical Identity and Synonyms

The compound **1-Methyl-2,2-diphenylethylene** is systematically named 1-phenylprop-1-enylbenzene according to IUPAC nomenclature.<sup>[1][2]</sup> It is a well-documented chemical intermediate with a variety of synonyms used in literature and commercial listings.

Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

Common Synonyms:<sup>[2][3][4][5]</sup>

- 1,1-Diphenylpropene
- 1,1-Diphenyl-1-propene
- Benzene, 1,1'-(1-propenylidene)bis-
- 1-Methyl-2,2-diphenylethene
- 2-Methyl-1,1-diphenylethylene
- $\alpha$ -Methylstilbene (less common, can be ambiguous)

Chemical Identifiers:

- CAS Number: 778-66-5[1]
- Molecular Formula: C<sub>15</sub>H<sub>14</sub>[1]
- Molecular Weight: 194.27 g/mol [1][2]

## Physicochemical and Spectroscopic Data

A comprehensive understanding of the physicochemical and spectroscopic properties of **1-Methyl-2,2-diphenylethylene** is fundamental for its application in research and synthesis.

Property	Value	Reference
Melting Point	48.5 - 51 °C	[4][6]
Boiling Point	280.5 - 285 °C at 760 mmHg	[2][4]
Density	0.986 - 1.010 g/cm <sup>3</sup>	[2][4]
Refractive Index	1.576 - 1.593	[4][6]
Flash Point	131.9 °C	[6]
XLogP3	4.1	[6]

**Spectroscopic Data:** Spectroscopic analysis is essential for the structural confirmation of **1-Methyl-2,2-diphenylethylene**. A summary of available spectroscopic data is presented below. Detailed spectra can be accessed through the provided database links.

Spectroscopy Type	Database/Reference
<sup>1</sup> H NMR	SpectraBase
<sup>13</sup> C NMR	PubChem
FTIR	SpectraBase
Raman	SpectraBase
Mass Spectrometry (GC-MS)	SpectraBase

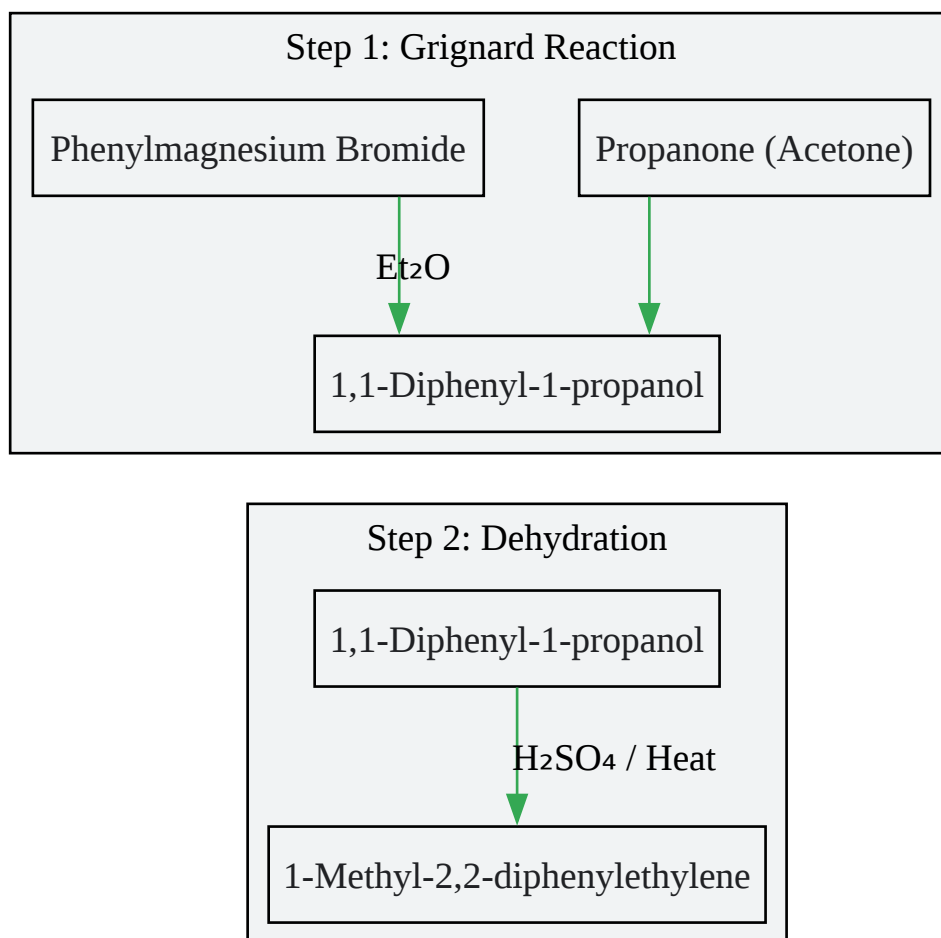
## Synthesis and Experimental Protocols

Several synthetic routes to **1-Methyl-2,2-diphenylethylene** have been reported. The choice of method often depends on the availability of starting materials, desired scale, and laboratory capabilities.

### Grignard Reaction followed by Dehydration

A common and reliable method involves the Grignard reaction between a phenylmagnesium halide and propanone (acetone), followed by the dehydration of the resulting tertiary alcohol.[1]

Workflow for Grignard Synthesis and Dehydration:



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Caption: Synthesis of **1-Methyl-2,2-diphenylethylene** via Grignard reaction and subsequent dehydration.

#### Experimental Protocol:

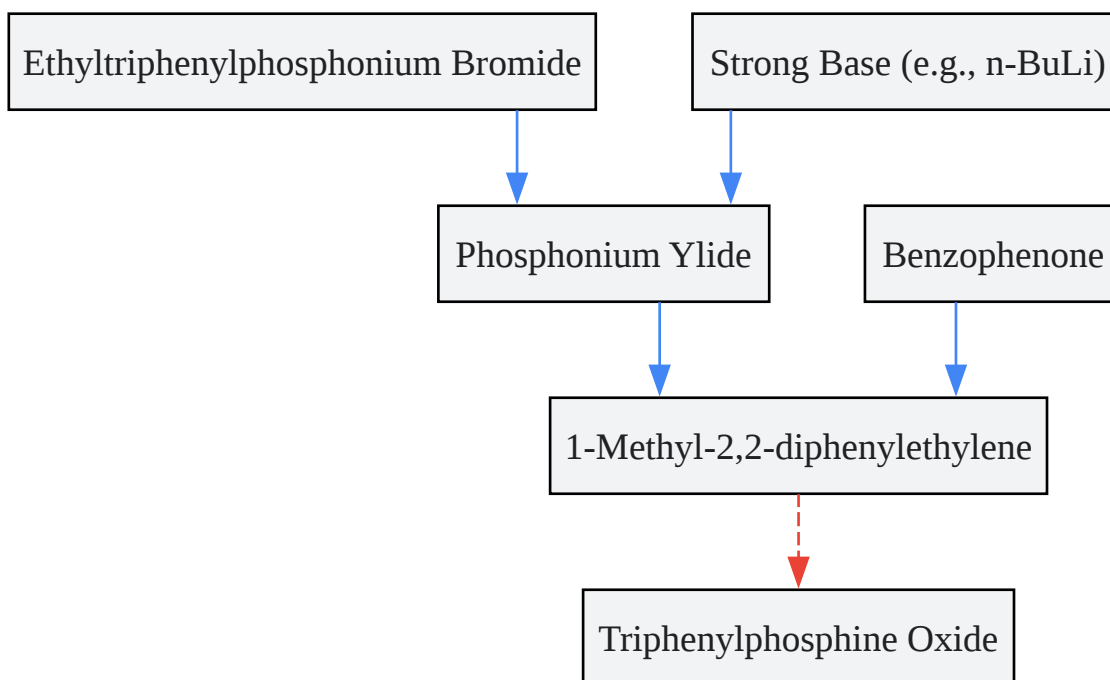
- Step 1: Synthesis of 1,1-Diphenyl-1-propanol
  - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings (1.2 eq).
  - Add a small volume of anhydrous diethyl ether to cover the magnesium.
  - Add a solution of bromobenzene (1.0 eq) in anhydrous diethyl ether dropwise via the dropping funnel to initiate the Grignard reaction.
  - Once the reaction has started (as evidenced by cloudiness and gentle refluxing), add the remaining bromobenzene solution at a rate that maintains a steady reflux.
  - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
  - Cool the flask to 0 °C in an ice bath.
  - Add a solution of propanone (1.0 eq) in anhydrous diethyl ether dropwise with vigorous stirring.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1 hour.
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Extract the aqueous layer with diethyl ether (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 1,1-diphenyl-1-propanol.
- Step 2: Dehydration to **1-Methyl-2,2-diphenylethylene**

- Place the crude 1,1-diphenyl-1-propanol in a round-bottom flask.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.
- Heat the mixture with stirring. The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, cool the reaction mixture and dilute with water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or by recrystallization to obtain pure **1-Methyl-2,2-diphenylethylene**.

## Wittig Reaction

The Wittig reaction provides an alternative route to **1-Methyl-2,2-diphenylethylene**, typically involving the reaction of a phosphonium ylide with a ketone.

Conceptual Workflow for Wittig Synthesis:



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Caption: General scheme for the synthesis of **1-Methyl-2,2-diphenylethylene** using the Wittig reaction.

#### Experimental Protocol Outline:

- **Ylide Generation:** Prepare the phosphonium ylide by treating ethyltriphenylphosphonium bromide with a strong base, such as n-butyllithium or sodium hydride, in an anhydrous aprotic solvent like THF or DMSO.
- **Reaction with Ketone:** Add benzophenone to the ylide solution at a controlled temperature (often low temperatures are initially required).
- **Work-up and Purification:** After the reaction is complete, quench the reaction mixture and perform a standard aqueous work-up. The product, **1-Methyl-2,2-diphenylethylene**, is then isolated and purified, typically by chromatography to separate it from the triphenylphosphine oxide byproduct.

## Chemical Reactivity and Potential Applications

The chemical reactivity of **1-Methyl-2,2-diphenylethylene** is dominated by its carbon-carbon double bond and the presence of the two phenyl groups.

- **Electrophilic Addition:** The double bond can undergo electrophilic addition reactions, although the steric hindrance from the two phenyl groups can influence the regioselectivity and reaction rate.
- **Polymerization:** Like other styrenic monomers, **1-Methyl-2,2-diphenylethylene** can participate in polymerization reactions, often as a comonomer to modify the properties of the resulting polymer.<sup>[1]</sup>
- **Hydroalkylation:** It can undergo hydroalkylation reactions, for example, mediated by magnesium hydride.<sup>[7]</sup>

The primary application of **1-Methyl-2,2-diphenylethylene** is as a building block in organic synthesis for the preparation of more complex molecules.

## Pharmacology and Toxicology

Currently, there is a lack of specific, in-depth pharmacological and toxicological data for **1-Methyl-2,2-diphenylethylene** in the public domain. Much of the available information is for structurally related compounds, such as other stilbene derivatives or chalcones.

General Observations for Related Compounds:

- **Chalcones (1,3-diphenyl-2-propen-1-ones):** This class of compounds is known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor effects.<sup>[8]</sup> Some derivatives have been investigated as inhibitors of the NLRP3 inflammasome<sup>[9]</sup> and as selective COX-1/COX-2 inhibitors<sup>[10]</sup>.
- **Phenylpropanoids:** This broader class of natural products, which includes compounds with a C6-C3 skeleton, has been studied for various pharmacological properties, including anti-inflammatory actions.<sup>[11]</sup>

Toxicological Profile:

Detailed toxicological studies specifically on **1-Methyl-2,2-diphenylethylene** are not readily available. However, based on its structure as an aromatic hydrocarbon, general handling precautions are advised. Potential hazards may include skin and eye irritation.[1] For the related compound 1,1-diphenylpropane, GHS classifications indicate it can cause skin and serious eye irritation, and may cause respiratory irritation.[12] It is crucial to handle **1-Methyl-2,2-diphenylethylene** with appropriate personal protective equipment in a well-ventilated area until more specific toxicity data becomes available. The toxicological properties have not been fully investigated.[13]

## Conclusion

**1-Methyl-2,2-diphenylethylene** is a valuable chemical intermediate with well-defined physicochemical properties and established synthetic routes. Its reactivity makes it a useful building block in organic synthesis. While there is a significant body of research on structurally related compounds, particularly in the area of pharmacology, there is a clear need for further investigation into the specific biological activities and toxicological profile of **1-Methyl-2,2-diphenylethylene** to fully understand its potential applications in drug discovery and development. Researchers are encouraged to consult the primary literature and safety data sheets before handling this compound.

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